

Personal protective equipment for handling 2-Hydroxyprop-2-enal

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Compound of Interest

Compound Name: 2-Hydroxyprop-2-enal

Cat. No.: B15438648

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Essential Safety and Handling Guide for 2-Hydroxyprop-2-enal

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **2-Hydroxyprop-2-enal** (CAS No. 73623-80-0). Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Chemical Identification and Properties

2-Hydroxyprop-2-enal, also known as enolaldehyde, is a reactive chemical requiring careful handling.^[1] Its key properties are summarized below.

Property	Value
CAS Number	73623-80-0 ^[1]
Molecular Formula	C ₃ H ₄ O ₂ ^[1]
Molecular Weight	72.06 g/mol ^[1]
Synonyms	Enolaldehyde, Oxyacrolein

Hazard Identification and Personal Protective Equipment (PPE)

2-Hydroxyprop-2-enal is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Hazard Classification:

Hazard Class	Category
Skin Irritation	Category 2
Serious Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure), Respiratory System	Category 3

Mandatory Personal Protective Equipment (PPE):

A comprehensive PPE strategy is mandatory to minimize exposure risk. The following table outlines the required PPE for handling **2-Hydroxyprop-2-enal**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause serious eye irritation.
Skin Protection	Flame-retardant lab coat, full-length pants, and closed-toe shoes.	Prevents skin contact and protects from potential chemical splashes.
Hand Protection	Butyl rubber or nitrile gloves. Double gloving is recommended.	Provides a barrier against skin irritation. Regularly inspect gloves for signs of degradation and replace them immediately if compromised. [2]
Respiratory Protection	Air-purifying respirator with organic vapor/aldehyde cartridges.	Protects the respiratory system from irritation due to vapor inhalation. Ensure a proper fit and replace cartridges according to the manufacturer's recommendations.

Safe Handling and Storage Protocol

Due to its reactive and light-sensitive nature, strict protocols for handling and storage must be followed.

Operational Plan:

- **Work Area Preparation:** All manipulations involving **2-Hydroxyprop-2-enal** must be conducted within a certified chemical fume hood to minimize inhalation exposure. The work area should be free of ignition sources.
- **Personal Protective Equipment:** Don all required PPE before handling the chemical.
- **Chemical Handling:**

- Use only the smallest necessary amount of the chemical.
- Avoid direct contact with skin, eyes, and clothing.
- Ensure all containers are clearly labeled.
- Keep containers tightly closed when not in use to prevent the formation of peroxides.
- Emergency Preparedness: An eyewash station and safety shower must be readily accessible. All personnel should be familiar with their location and operation.

Storage Plan:

- Containers: Store in a tightly sealed, opaque container to protect from light.
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation and peroxide formation.
- Temperature: Store in a cool, dry, well-ventilated area away from heat sources.
- Incompatible Materials: Segregate from bases, acid chlorides, acid anhydrides, and oxidizing agents to prevent violent reactions.

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Plan

A clear and efficient plan for managing spills and disposing of waste is essential.

Spill Response:

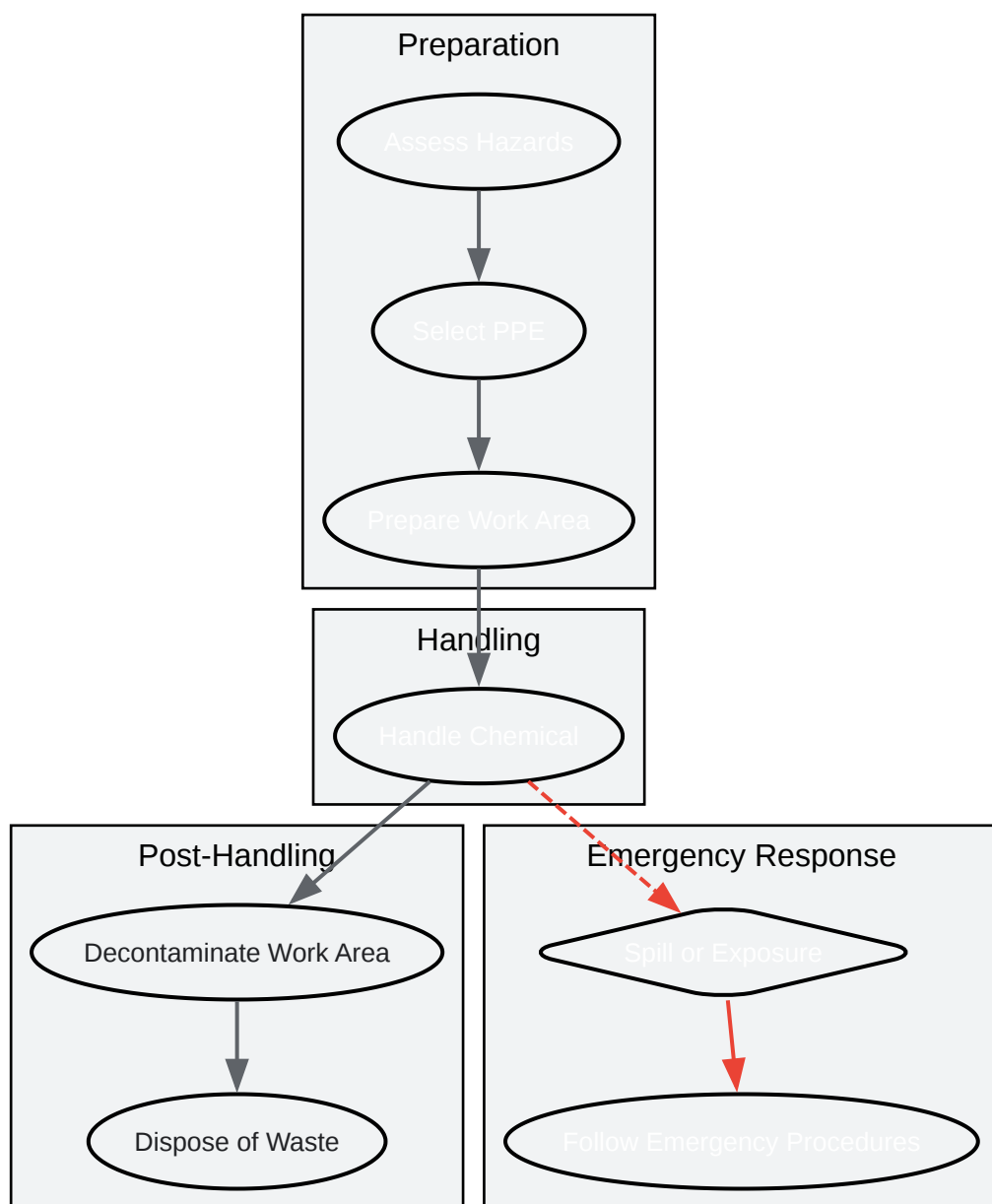
- **Evacuate:** Immediately evacuate all non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a chemical fume hood.
- **Contain:** For small spills, absorb the chemical with an inert material (e.g., vermiculite, sand).
- **Clean-up:** Wearing appropriate PPE, carefully collect the absorbent material and place it in a sealed, labeled container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water.

Disposal Plan:

- **Waste Collection:** All waste containing **2-Hydroxyprop-2-enal**, including contaminated PPE and spill cleanup materials, must be collected in a designated, labeled, and sealed hazardous waste container.
- **Neutralization (General Procedure for Aldehydes):** In a fume hood, slowly add the aldehyde waste to a solution of sodium bisulfite. The reaction may be exothermic, so cooling may be necessary. Test the pH to ensure the reaction is complete.
- **Final Disposal:** Dispose of the neutralized waste and all other contaminated materials in accordance with local, state, and federal regulations. Never dispose of **2-Hydroxyprop-2-enal** down the drain.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Hydroxyprop-2-enal**.



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